

shelf life and long-term stability of Photoacoustic contrast agent-2

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Compound of Interest

Compound Name: Photoacoustic contrast agent-2

Cat. No.: B12386296

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Technical Support Center: Photoacoustic Contrast Agent-2 (PA-CA-2)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information regarding the shelf life and long-term stability of **Photoacoustic Contrast Agent-2 (PA-CA-2)**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for PA-CA-2?

A1: For optimal stability, PA-CA-2 should be stored at 2-8°C and protected from light. Do not freeze the agent, as this can lead to irreversible aggregation of the nanoparticles.^[1]

Q2: What is the expected shelf life of PA-CA-2?

A2: When stored under the recommended conditions (2-8°C, protected from light), PA-CA-2 is stable for up to 12 months from the date of manufacture. Stability beyond this period has not been established.

Q3: Can I use PA-CA-2 after the expiration date?

A3: We do not recommend using the contrast agent after its expiration date. Use beyond this date may result in decreased photoacoustic signal intensity and unreliable experimental

outcomes due to potential degradation and aggregation.

Q4: How does exposure to light affect the stability of PA-CA-2?

A4: PA-CA-2 is a photostable organic nanoparticle-based agent, but prolonged exposure to ambient or intense light can lead to a gradual degradation of its photoacoustic properties.^{[2][3]}^[4] It is crucial to store the vial in its original packaging and minimize light exposure during handling and experimental setup.

Q5: What are the visual signs of PA-CA-2 degradation or instability?

A5: Signs of degradation may include a noticeable change in the color or clarity of the suspension, or the presence of visible aggregates or precipitates. If any of these are observed, the agent should not be used.

Long-Term Stability Data

The long-term stability of PA-CA-2 has been evaluated under various storage conditions. The data below summarizes the retention of key quality attributes over a 12-month period.

Storage Condition	Timepoint	Purity (%) (by HPLC)	Particle Size (nm) (by DLS)	Photoacoustic Signal Intensity (% of Initial)
2-8°C (Recommended)	3 Months	99.1	82.5	99.5
	6 Months	98.5	83.1	98.9
	12 Months	97.2	84.5	97.8
25°C / 60% RH	3 Months	96.5	88.2	95.1
	6 Months	92.1	95.6	90.3
	12 Months	85.3	110.4	82.4
40°C / 75% RH	1 Month	90.4	105.7	88.6
	3 Months	81.2	150.2 (Aggregation)	75.1
	6 Months	Not Recommended	Not Recommended	Not Recommended

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Low photoacoustic signal	- Improper storage leading to degradation. - Agent has expired. - Incorrect laser wavelength used for excitation. - Aggregation of nanoparticles.	- Verify the expiration date and storage conditions. - Ensure the excitation wavelength matches the agent's peak absorption (~780 nm). - Check for visible aggregates. If present, do not use. - Perform a quality control check using the protocols below.
High signal variability between samples	- Inconsistent vortexing or mixing before use. - Agent aggregation. - Temperature fluctuations during the experiment.	- Gently vortex the vial for 10-15 seconds before each use to ensure a homogenous suspension. - Visually inspect for aggregates. - Maintain a consistent temperature for all experimental samples.
Visible particles or precipitation in the vial	- Exposure to freezing temperatures. - Contamination of the agent. - Significant degradation due to improper storage.	- Discard the vial immediately. Do not attempt to resuspend the particles. - Review storage and handling procedures to prevent future occurrences.

Experimental Protocols

1. Protocol for Assessing Particle Size by Dynamic Light Scattering (DLS)

- Objective: To determine the hydrodynamic diameter and assess for aggregation of PA-CA-2 nanoparticles.
- Methodology:
 - Equilibrate the DLS instrument and the PA-CA-2 sample to room temperature (25°C).

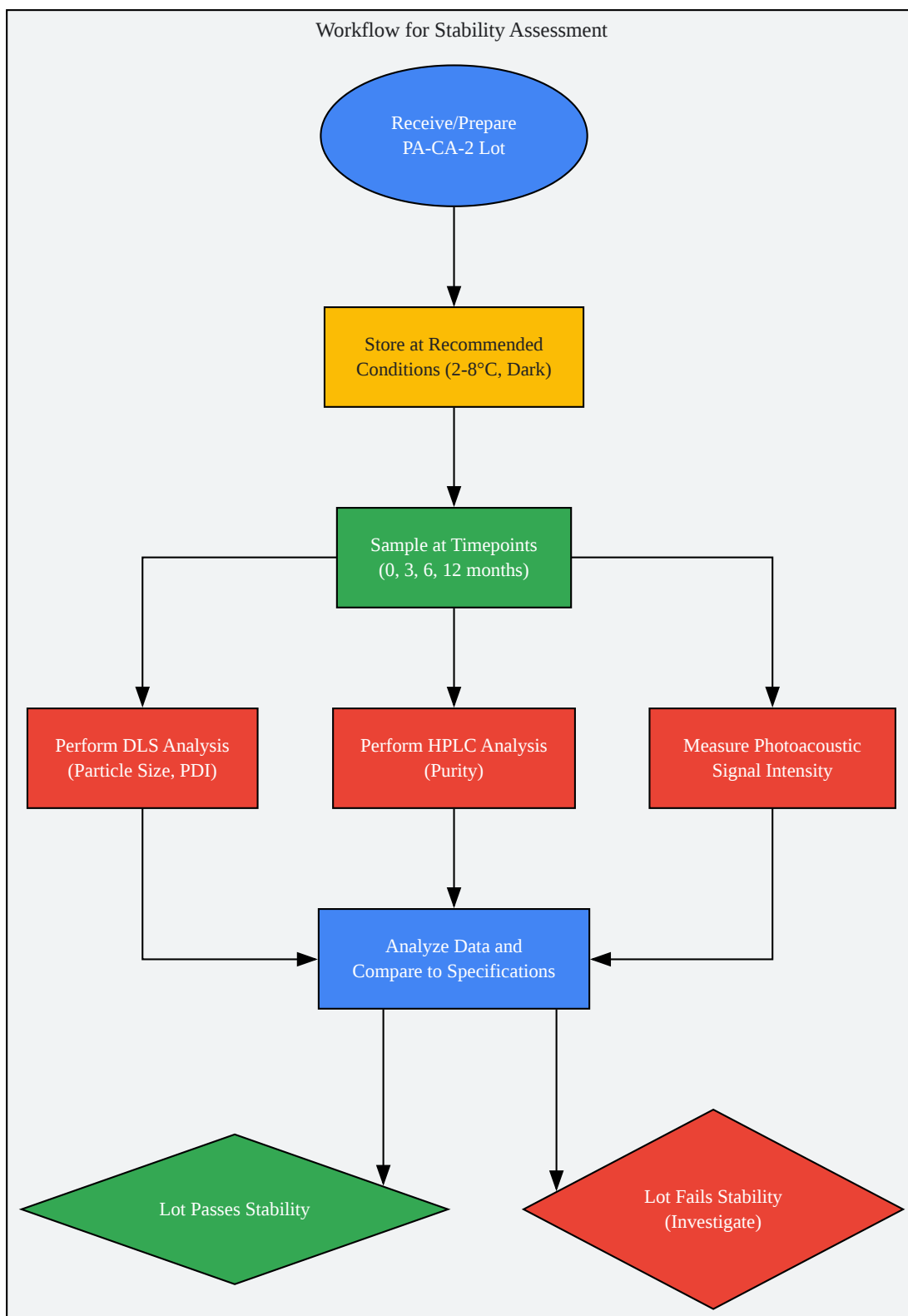
- Dilute the PA-CA-2 stock solution with 0.22 μm filtered deionized water to a final concentration of 50 $\mu\text{g/mL}$.
- Gently vortex the diluted sample for 10 seconds.
- Transfer the sample to a clean, dust-free cuvette.
- Place the cuvette in the DLS instrument.
- Set the instrument parameters for data acquisition (e.g., laser wavelength, scattering angle, temperature).
- Perform at least three replicate measurements to ensure reproducibility.
- Analyze the data to obtain the mean particle size (Z-average) and the Polydispersity Index (PDI). An increase in size or PDI over time may indicate aggregation.

2. Protocol for Verifying Purity by High-Performance Liquid Chromatography (HPLC)

- Objective: To quantify the purity of the active component in PA-CA-2 and detect any degradation products.
- Methodology:
 - Mobile Phase: Prepare a mobile phase of 60:40 (v/v) acetonitrile and water with 0.1% trifluoroacetic acid. Filter and degas the mobile phase.
 - Sample Preparation: Dilute the PA-CA-2 stock solution with the mobile phase to a concentration of 1 mg/mL .
 - HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Flow Rate: 1.0 mL/min .
 - Injection Volume: 20 μL .

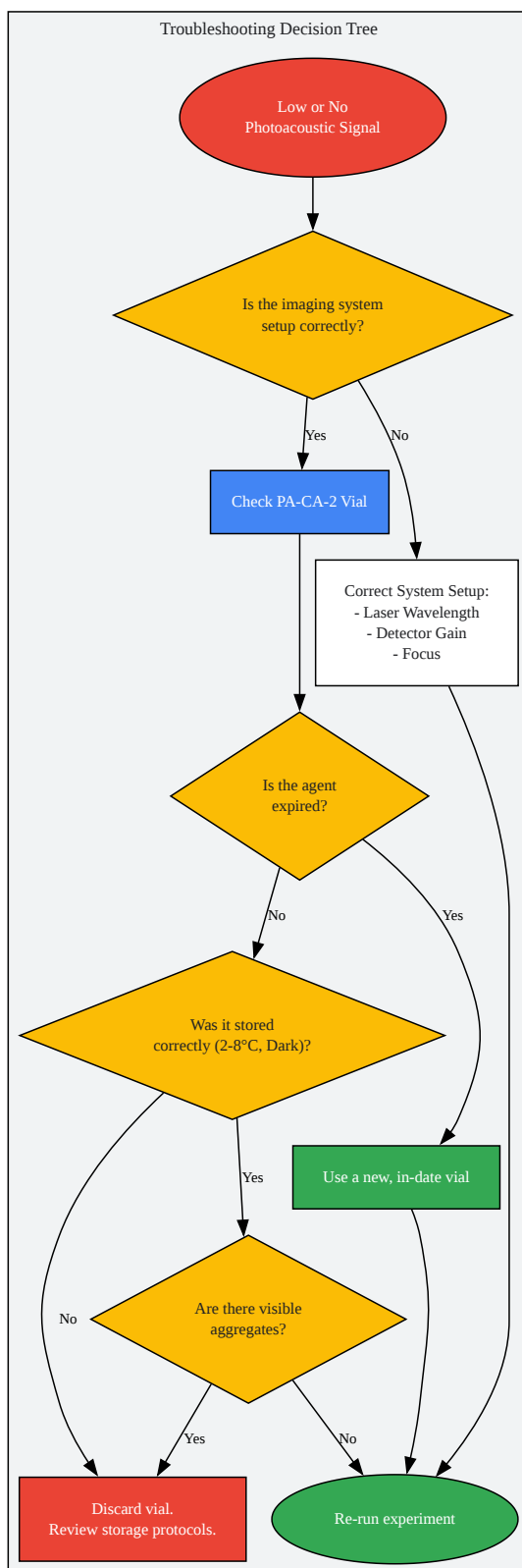
- Detection: UV-Vis detector at 780 nm.
- Column Temperature: 30°C.
- Inject the prepared sample into the HPLC system.
- Record the chromatogram and integrate the peak areas.
- Calculate the purity by dividing the area of the main peak by the total area of all peaks.

Visual Workflows and Pathways



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Caption: Experimental workflow for assessing the long-term stability of PA-CA-2.



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Caption: A decision tree for troubleshooting suboptimal experimental results.

Caption: Logical relationships in the degradation of PA-CA-2 under stress conditions.

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References

- 1. quora.com [quora.com]
- 2. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 3. A comprehensive review on nanoparticle-based photo acoustic: current application and future prospective - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Progress of photoacoustic imaging combined with targeted photoacoustic contrast agents in tumor molecular imaging - PMC [pmc.ncbi.nlm.nih.gov]
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